

comparing the toxicity of thiocyclam hydrogen oxalate to different aquatic organisms

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Compound of Interest

Compound Name: Thiocyclam hydrogen oxalate

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A Comparative Guide to the Aquatic Toxicity of Thiocyclam Hydrogen Oxalate

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the toxicity of the insecticide **thiocyclam hydrogen oxalate** across different trophic levels of aquatic organisms. The data presented is based on standardized ecotoxicological studies, offering a clear perspective on the compound's environmental impact.

Data Presentation: Acute Toxicity Endpoints

The acute toxicity of **thiocyclam hydrogen oxalate** varies significantly among different aquatic organisms. The following table summarizes the median lethal concentration (LC50) and median effective concentration (EC50) values, which represent the concentration of the substance that causes mortality or an adverse effect (like immobilization or growth inhibition) in 50% of the test population over a specified period.

Trophic Level	Test Organism	Duration	Endpoint	Concentration (mg/L)	Toxicity Classification
Vertebrate	Rainbow Trout (Oncorhynchus mykiss)	96 hours	LC50	0.04	Very High Toxicity
Invertebrate	Water Flea (Daphnia magna)	48 hours	EC50	2.01	Moderate Toxicity
Plant (Algae)	Green Algae (Scenedemus subspicatus)	72 hours	EC50	3.3	Moderate Toxicity

Classification is based on the Globally Harmonized System (GHS) criteria, where a lower LC50/EC50 value indicates higher toxicity.

Interpretation and Classification

According to the Globally Harmonized System (GHS) for the classification of chemicals, substances are categorized based on their acute aquatic toxicity.^[1]

- Acute Category 1: $LC50 \text{ or } EC50 \leq 1 \text{ mg/L}$ (Very toxic to aquatic life)
- Acute Category 2: $1 \text{ mg/L} < LC50 \text{ or } EC50 \leq 10 \text{ mg/L}$ (Toxic to aquatic life)
- Acute Category 3: $10 \text{ mg/L} < LC50 \text{ or } EC50 \leq 100 \text{ mg/L}$ (Harmful to aquatic life)

Based on these criteria, **thiocyclam hydrogen oxalate** is classified as Acute Category 1 due to its high toxicity to fish (LC50 of 0.04 mg/L).^[2] Environmental hazard classification is typically driven by the most sensitive trophic level.

Experimental Protocols

The toxicity data presented are derived from standardized tests established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure that the results are reproducible and comparable across different laboratories.

Fish, Acute Toxicity Test (Following OECD Guideline 203)

This test evaluates the lethal concentration of a substance to fish over a short-term exposure. [\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Test Organism: Commonly Rainbow Trout (*Oncorhynchus mykiss*).
- Exposure Period: 96 hours.
- Method: Fish are exposed to at least five different concentrations of the test substance in a geometric series. A control group with no test substance is run in parallel.[\[4\]](#)
- Test Conditions: The test is conducted under controlled temperature and light cycle (12-16 hour photoperiod).[\[3\]](#)
- Observations: Mortalities are recorded at 24, 48, 72, and 96 hours.[\[3\]](#)[\[4\]](#)
- Endpoint: The primary endpoint is the LC50, the concentration that is lethal to 50% of the test fish within 96 hours.[\[3\]](#) This is calculated by plotting the percentage of mortality against the substance concentration.

Daphnia sp., Acute Immobilisation Test (Following OECD Guideline 202)

This study assesses the concentration of a substance that immobilizes the freshwater invertebrate *Daphnia magna*.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Test Organism: *Daphnia magna*, juvenile organisms less than 24 hours old.[\[10\]](#)[\[11\]](#)
- Exposure Period: 48 hours.

- Method: Daphnids are exposed to a range of at least five concentrations of the test substance.[\[8\]](#)[\[10\]](#) The test is static, meaning the test solution is not renewed.[\[10\]](#)
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.[\[7\]](#)[\[11\]](#)
- Endpoint: The primary endpoint is the EC50, the effective concentration that immobilizes 50% of the daphnids within 48 hours.[\[10\]](#)

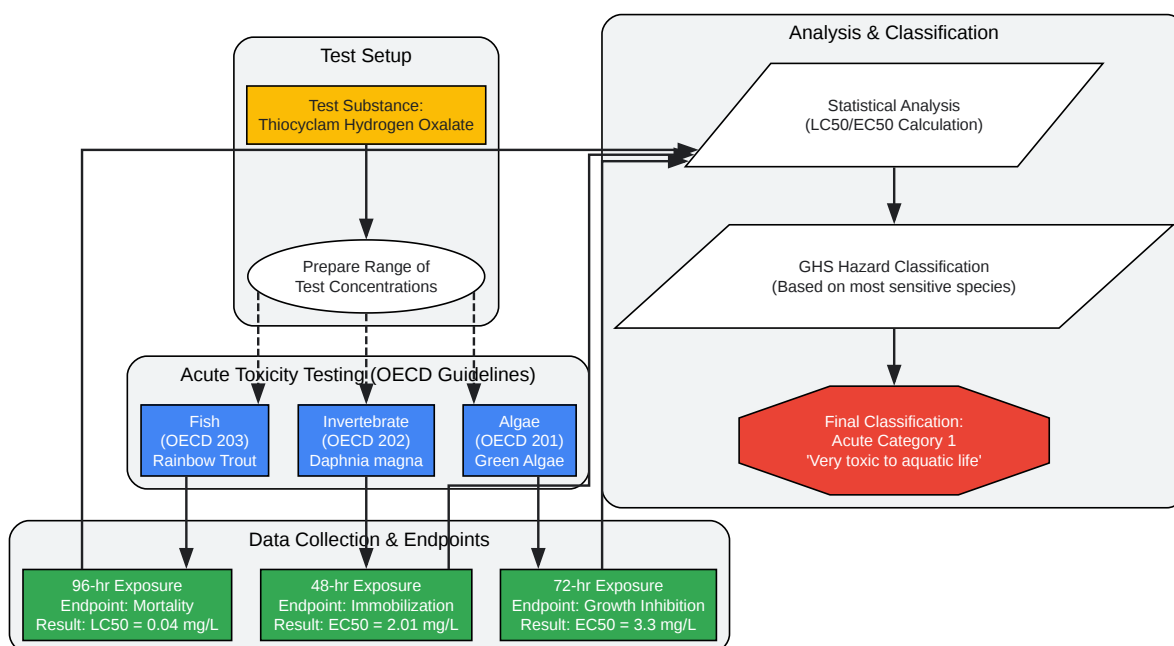
Freshwater Alga and Cyanobacteria, Growth Inhibition Test (Following OECD Guideline 201)

This test determines the effect of a substance on the growth of freshwater microalgae.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Test Organism: Common species include *Pseudokirchneriella subcapitata* or *Desmodesmus subspicatus*.[\[13\]](#)
- Exposure Period: 72 hours.
- Method: Exponentially growing algal cultures are exposed to at least five concentrations of the test substance in a nutrient-rich medium under continuous illumination.[\[12\]](#)[\[13\]](#)[\[16\]](#)
- Observations: Algal growth (biomass) is measured at least every 24 hours. The reduction in growth is compared to control cultures.[\[12\]](#)[\[14\]](#)
- Endpoint: The key endpoint is the EC50, which is the concentration that causes a 50% reduction in either the growth rate or the yield (biomass) of the algae over the 72-hour period.[\[15\]](#)[\[16\]](#)

Visualizations

Aquatic Toxicity Testing Workflow



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Caption: Workflow for determining the aquatic toxicity of a chemical substance.

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